

# Comparative Efficacy of Buquinolate and Lasalocid in the Management of Avian Coccidiosis

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Buquinolate*

Cat. No.: *B1668063*

[Get Quote](#)

A comprehensive guide for researchers, scientists, and drug development professionals.

This guide provides a detailed comparison of the anticoccidial agents **Buquinolate** and Lasalocid, focusing on their efficacy in poultry. The information presented is collated from various studies to offer a comprehensive overview for research and drug development purposes. While direct head-to-head comparative studies with extensive quantitative data are limited, this guide synthesizes available data on individual drug performance, mechanisms of action, and standard experimental protocols.

## Overview of Buquinolate and Lasalocid

**Buquinolate** is a synthetic quinolone-based anticoccidial agent, while Lasalocid is a polyether ionophore antibiotic derived from *Streptomyces lasaliensis*. Both are utilized in the poultry industry to control coccidiosis, a parasitic disease of the intestinal tract caused by protozoa of the genus *Eimeria*.<sup>[1]</sup>

## Mechanism of Action

The modes of action of **Buquinolate** and Lasalocid are distinct, targeting different aspects of the parasite's biology.

**Buquinolate:** As a quinolone, **Buquinolate** primarily acts by inhibiting the parasite's respiratory chain. It is effective against the sporozoite stage of the *Eimeria* life cycle, arresting their

development.<sup>[1]</sup>

Lasalocid: Being an ionophore, Lasalocid facilitates the transport of cations across the parasite's cell membrane, disrupting the natural ion gradients. This leads to an influx of water, causing the parasite to swell and lyse.<sup>[1]</sup>

## Quantitative Performance Data

The following tables summarize the efficacy of **Buquinolate** and Lasalocid based on data from separate studies. It is important to note that these studies were not direct head-to-head comparisons and experimental conditions may have varied.

Table 1: Efficacy of **Buquinolate** against Mixed Eimeria Infection in Chickens

Treatment Group	Average Weight Gain (g)	Feed Conversion Ratio	Mortality (%)
Uninfected, Unmedicated	358	1.68	0
Infected, Unmedicated	289	1.92	15
Infected, Buquinolate (0.00825%)	345	1.71	2

Data synthesized from a study on the efficacy of **Buquinolate** against six species of coccidia.<sup>[2]</sup>

Table 2: Comparative Efficacy of Lasalocid and Other Ionophores in Broilers

Treatment Group	Final Weight (g)	Feed Conversion Ratio
Non-medicated	1859	2.05
Lasalocid (75 ppm)	1968	2.00
Monensin (100 ppm)	1873	2.04
Salinomycin (60 ppm)	1950	2.01

Data from five US field trials comparing the performance of different ionophores.[3]

Numerically, lasalocid had the highest gain in all 5 trials.[3]

## Experimental Protocols

Standardized experimental protocols are crucial for the evaluation of anticoccidial drugs. The following outlines a typical design for a battery cage study to assess the efficacy of these compounds.

**Objective:** To determine the efficacy of an anticoccidial drug against a specific *Eimeria* species in broiler chickens.

**Animals:** Day-old broiler chicks, housed in a coccidia-free environment.

**Housing:** Electrically heated battery brooders with wire floors to prevent reinfection from feces.

**Diet:** A standard broiler starter ration, free of any anticoccidial medication. The experimental drug is incorporated into the feed at a specified concentration.

**Experimental Groups:**

- **Group 1: Uninfected, Unmedicated Control:** Birds receive the basal diet and are not challenged with *Eimeria*.
- **Group 2: Infected, Unmedicated Control:** Birds receive the basal diet and are challenged with a standardized dose of sporulated *Eimeria* oocysts.
- **Group 3: Infected, Medicated:** Birds receive the medicated diet for a specified period before and after challenge with *Eimeria* oocysts.

**Challenge:** On a predetermined day (e.g., day 14), birds in the infected groups are orally inoculated with a known number of sporulated *Eimeria* oocysts.

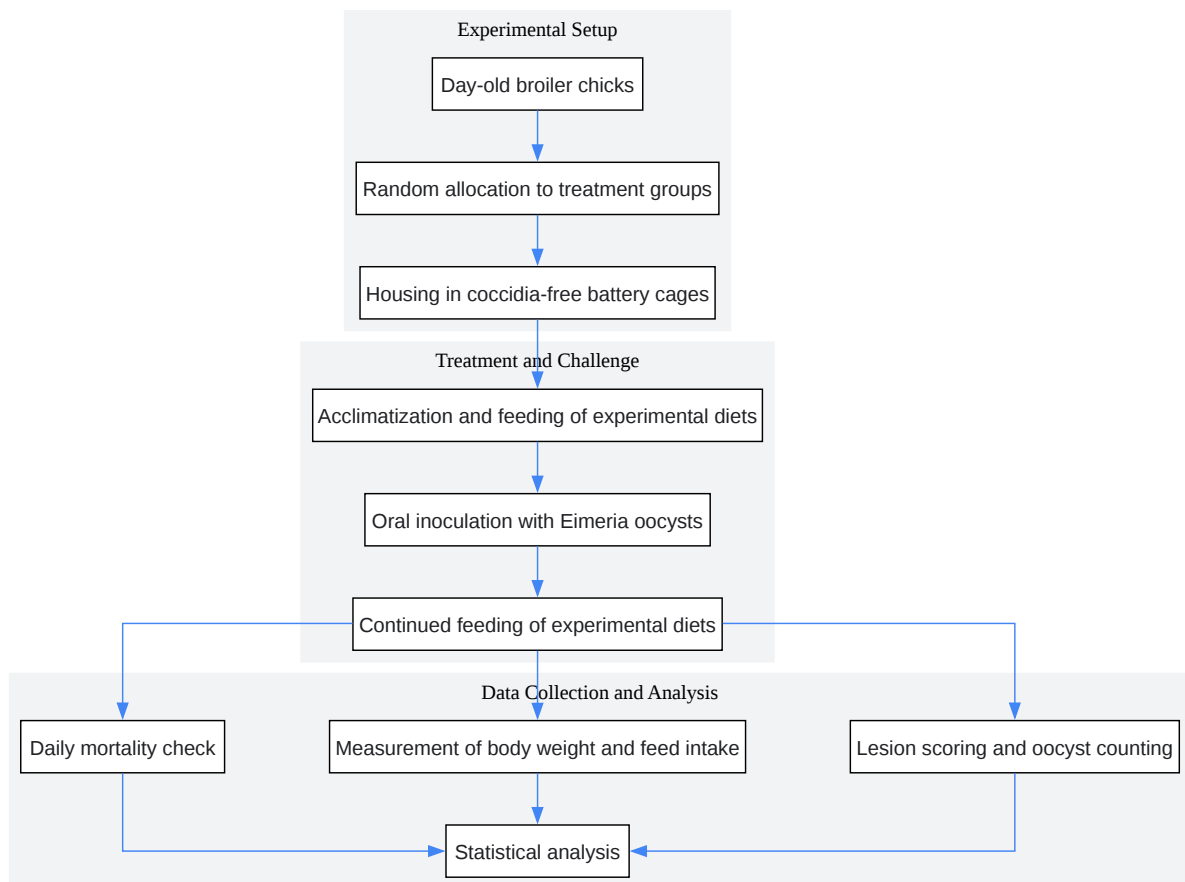
**Data Collection:**

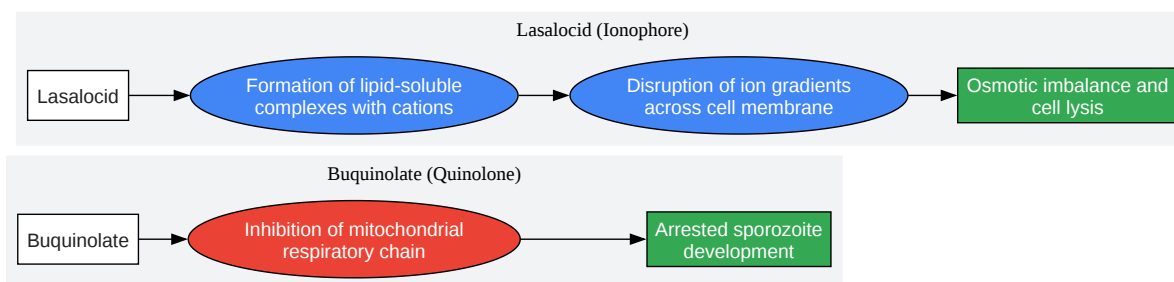
- **Mortality:** Recorded daily.

- **Body Weight:** Measured at the start and end of the experimental period to calculate weight gain.
- **Feed Intake:** Measured to determine the feed conversion ratio (feed intake/weight gain).
- **Lesion Scoring:** On a specific day post-infection (e.g., day 6 or 7), a subset of birds from each group is euthanized, and the intestines are examined for lesions. Lesions are scored on a scale of 0 (no gross lesions) to 4 (severe lesions).
- **Oocyst Counts:** Fecal samples are collected over a specific period to determine the number of oocysts shed per gram of feces.

**Statistical Analysis:** Data are analyzed using appropriate statistical methods (e.g., ANOVA) to determine significant differences between the treatment groups.

## Visualizations





[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. msd-animal-health.com [msd-animal-health.com]
- 2. researchgate.net [researchgate.net]
- 3. Effects of feeding lasalocid on performance of broilers in moderate and hot temperature regimens - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Comparative Efficacy of Buquinolate and Lasalocid in the Management of Avian Coccidiosis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1668063#comparative-efficacy-of-buquinolate-and-lasalocid]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)